

Navigating the Safe Disposal of 2-(Hexyloxy)ethanol: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(Hexyloxy)ethanol

Cat. No.: B090154

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-(Hexyloxy)ethanol**, a common solvent in various industrial and laboratory applications. Adherence to these procedures is critical to mitigate potential environmental and health risks.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **2-(Hexyloxy)ethanol** with appropriate personal protective equipment (PPE). This chemical is classified as harmful if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.[1][2]

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Wear protective gloves.[3]
- **Eye/Face Protection:** Use safety glasses with side-shields or goggles.[3] A face shield may be necessary if there is a higher risk of splashing.[3]
- **Protective Clothing:** Wear appropriate protective clothing to prevent skin contact.[3]

In the event of a spill, evacuate the area and ensure adequate ventilation.[1][3] Contain the spill with an inert absorbent material such as sand or earth and collect it in a suitable, closed

container for disposal.[4][5] Do not let the product enter drains or waterways.[1][3]

Quantitative Data for 2-(Hexyloxy)ethanol

The following table summarizes key quantitative data for **2-(Hexyloxy)ethanol**, which is essential for its safe handling and disposal.

Property	Value	Source
CAS Number	112-25-4	[6]
Molecular Formula	C ₈ H ₁₈ O ₂	[7]
Boiling Point	208 °C / 406.4 °F	[6]
Flash Point	94 °C / 201.2 °F	[6]
Specific Gravity	0.888 g/cm ³	[6]
Oral LD50 (Rat)	738 mg/kg	[1]
UN Number	2922	[1][2][6]

Step-by-Step Disposal Protocol

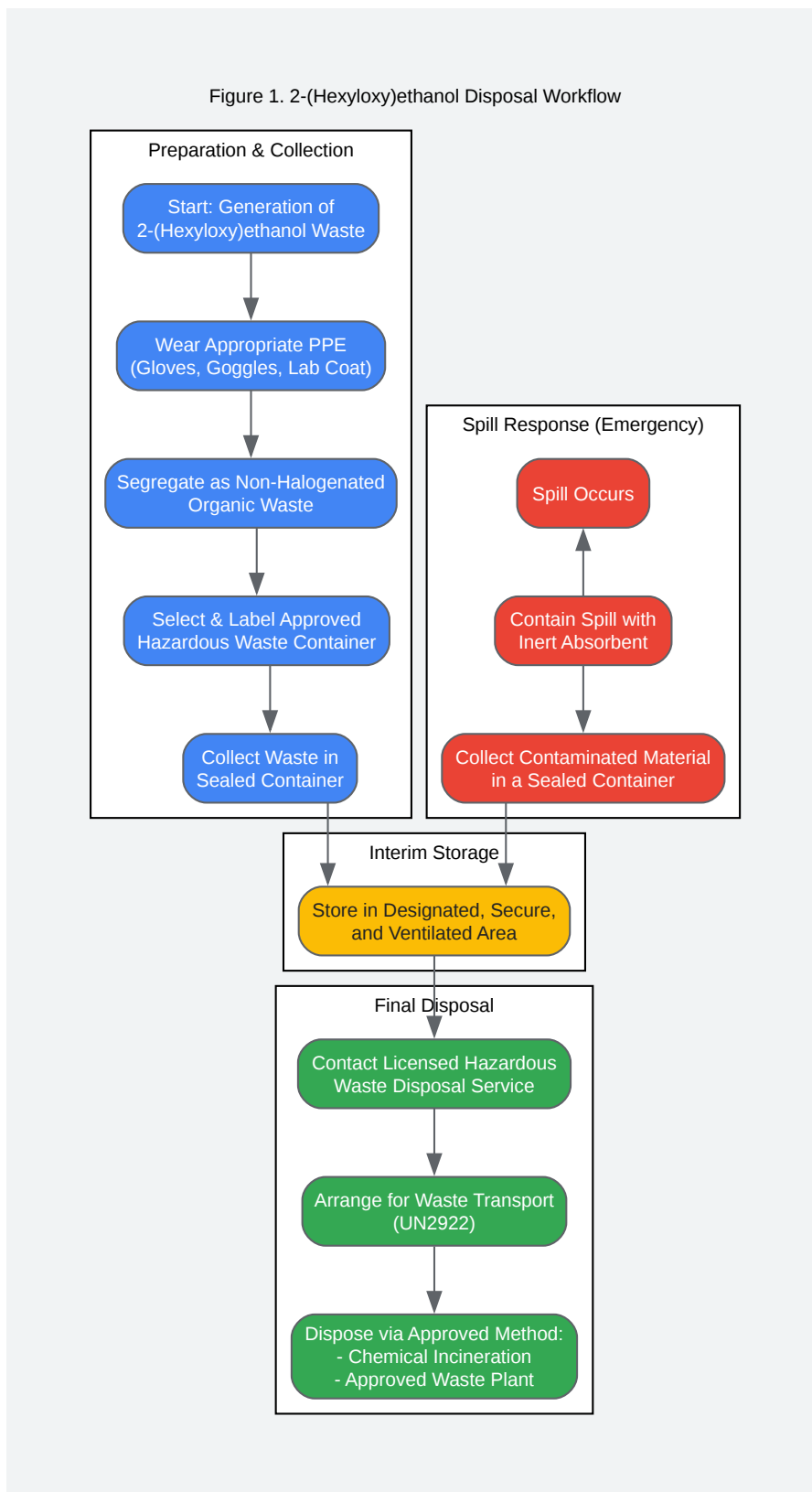
The disposal of **2-(Hexyloxy)ethanol** must be carried out in strict accordance with all local, state, and federal laws and regulations.[8] It is classified as a hazardous waste and should not be disposed of in regular trash or down the sewer.[2]

- **Waste Segregation:** Do not mix **2-(Hexyloxy)ethanol** waste with other waste streams unless explicitly permitted by your institution's hazardous waste program.[3] It should be segregated as a non-halogenated organic waste.[3]
- **Container Selection and Labeling:**
 - Use a chemically compatible and properly sealed container for waste collection.[3]
 - The container must be in good condition, without cracks or signs of deterioration, and have a secure, leak-proof cap.[3]

- Clearly label the waste container with the words "Hazardous Waste."[\[3\]](#)
- Identify the contents as "**2-(Hexyloxy)ethanol** Waste." If it is a mixture, list all components and their approximate percentages.[\[3\]](#)
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and cool area, away from incompatible materials.[\[6\]](#)
 - The storage area should be secure and accessible only to authorized personnel.[\[1\]](#)
- Arranging for Disposal:
 - Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **2-(Hexyloxy)ethanol**.
 - The primary recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber system.[\[7\]](#)[\[9\]](#)
 - Alternatively, the waste can be sent to an approved waste disposal plant.[\[6\]](#)[\[10\]](#)
- Disposal of Empty Containers:
 - Empty containers that held **2-(Hexyloxy)ethanol** must also be managed as hazardous waste.
 - If permitted by institutional policies, containers may be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[3\]](#)
 - After proper cleaning, the container's label should be defaced or removed before disposal.[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-(Hexyloxy)ethanol**.



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Caption: Workflow for the proper disposal of **2-(Hexyloxy)ethanol**.

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